

# 6beta-Hydroxy 21-Acetyloxy Budesonide CAS number and molecular formula

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## Compound of Interest

Compound Name: *6beta-Hydroxy 21-Acetyloxy  
Budesonide*

Cat. No.: *B584706*

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## Technical Guide: Budesonide Metabolism and Analysis

Disclaimer: Information regarding the specific compound "**6beta-Hydroxy 21-Acetyloxy Budesonide**," including its CAS number and molecular formula, is not readily available in public scientific literature and databases. This guide focuses on the well-documented parent compound, Budesonide, and its primary metabolite, 6 $\beta$ -hydroxybudesonide.

This technical guide provides an in-depth overview of the chemical properties, metabolic pathways, and analytical methodologies for Budesonide and its key metabolite, 6 $\beta$ -hydroxybudesonide. The information is intended for researchers, scientists, and professionals in drug development.

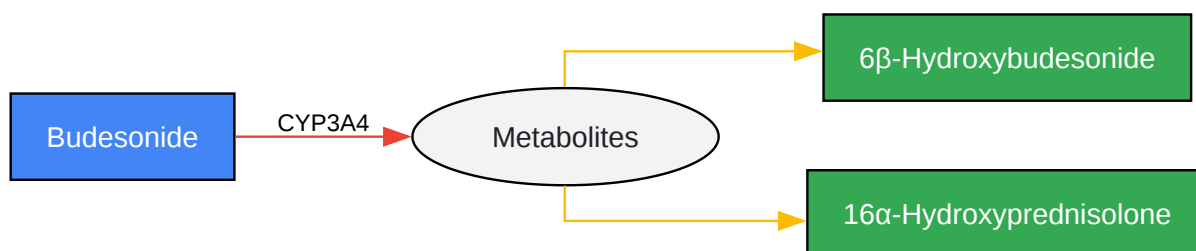
## Core Compound Data

Budesonide is a potent glucocorticoid with strong local anti-inflammatory effects and low systemic bioavailability.<sup>[1]</sup> It is used in the management of asthma and other inflammatory conditions.<sup>[1]</sup> Budesonide is metabolized in the liver by cytochrome P450 3A (CYP3A) enzymes.<sup>[2][3]</sup>

Compound	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Budesonide	51333-22-3	C <sub>25</sub> H <sub>34</sub> O <sub>6</sub>	430.53
6β-Hydroxybudesonide	93861-51-9	C <sub>25</sub> H <sub>34</sub> O <sub>7</sub>	446.53[4]

## Metabolic Pathway of Budesonide

Budesonide undergoes extensive first-pass metabolism in the liver, leading to the formation of metabolites with significantly lower glucocorticoid activity. The primary metabolic pathway involves hydroxylation, catalyzed by CYP3A enzymes, to form 6β-hydroxybudesonide and 16α-hydroxyprednisolone.[3]



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Caption: Metabolic conversion of Budesonide.

## Experimental Protocols

### Analysis of Budesonide and its Metabolites in Human Plasma

A sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method can be used for the simultaneous quantification of budesonide and its metabolites in human plasma.[5]

- **Sample Preparation:** Solid-phase extraction is employed to isolate the analytes from the plasma matrix.

- **Chromatography:** Separation is achieved using a high-performance liquid chromatography (HPLC) system.
- **Detection:** A tandem mass spectrometer with a negative electrospray ionization source is used for detection and quantification.
- **Linear Range:** The method is typically validated over a linear range of 0.1 to 10 ng/mL for all analytes.<sup>[5]</sup>

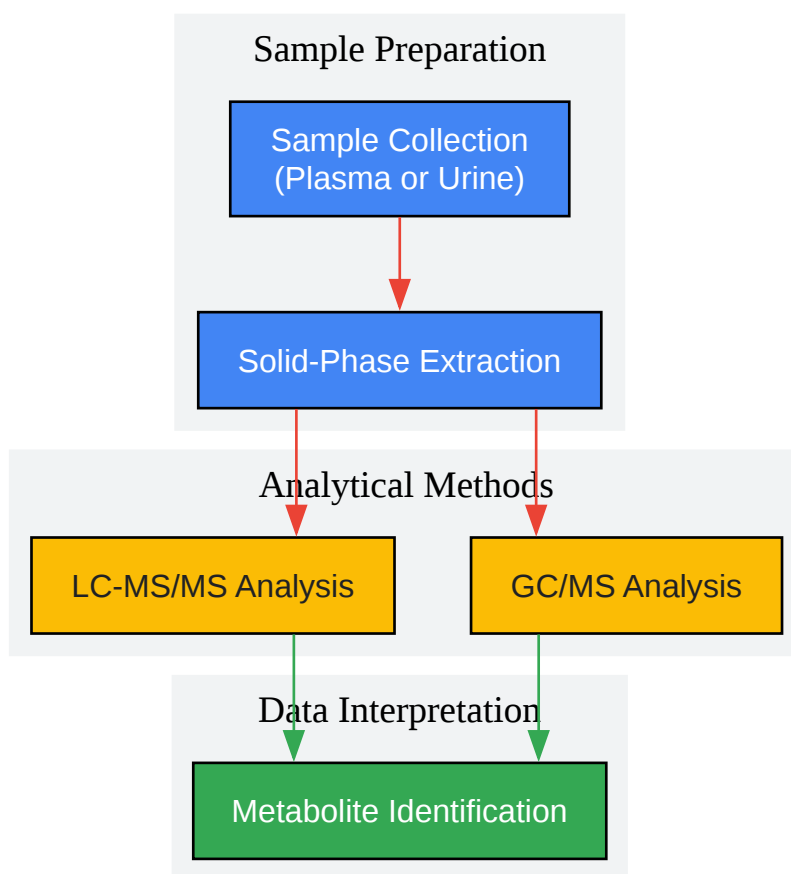
## Identification of Budesonide Metabolites in Urine

The metabolic profile of Budesonide can be investigated in urine samples using a combination of liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC/MS).<sup>[6][7]</sup>

- **Sample Collection:** Urine samples are collected from subjects after oral administration of Budesonide.
- **Extraction:** Metabolites can be analyzed in their free and glucuronide forms.
- **LC-MS/MS Analysis:** Used for the initial detection and structural elucidation of metabolites.
- **GC/MS Analysis:** Provides complementary structural information for metabolite identification.

## Experimental Workflow for Metabolite Identification

The following diagram illustrates a typical workflow for the identification of Budesonide metabolites in biological samples.



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Caption: Workflow for Budesonide metabolite identification.

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